

# Personal protective equipment for handling Methyl 2-aminoisobutyrate hydrochloride

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## Compound of Interest

Compound Name:	Methyl 2-aminoisobutyrate hydrochloride
Cat. No.:	B555793

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## Essential Safety and Handling Guide for Methyl 2-aminoisobutyrate hydrochloride

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl 2-aminoisobutyrate hydrochloride** (CAS No: 15028-41-8). Adherence to these procedures is vital for ensuring the safety of laboratory personnel and maintaining a secure research environment.

## Hazard Identification and Classification

**Methyl 2-aminoisobutyrate hydrochloride** is classified as a hazardous substance. It is crucial to understand its potential risks before handling.

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][2][3]

## Chemical and Physical Properties

A summary of the key quantitative data for **Methyl 2-aminoisobutyrate hydrochloride** is presented below.

Property	Value	Reference
CAS Number	15028-41-8	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub> ·HCl	<a href="#">[4]</a>
Molecular Weight	153.61 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Solid, White Powder	<a href="#">[1]</a> <a href="#">[6]</a>
Purity	>95%	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	185°C	<a href="#">[1]</a>

## Operational and Safety Protocols

### Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. A risk assessment should be conducted to determine the specific needs for each procedure.

- Eye and Face Protection:
  - Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[2\]](#)[\[3\]](#)
  - In situations with a high risk of splashing, a face shield should be used in addition to goggles.[\[7\]](#)[\[8\]](#)
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) tested according to EN 374.[\[9\]](#)[\[10\]](#) Gloves should be inspected before use and disposed of properly after handling the substance.[\[5\]](#)
  - Protective Clothing: A lab coat or disposable gown is required.[\[9\]](#) For procedures with a higher risk of exposure, wear protective gloves and clothing to prevent skin contact.[\[2\]](#)

- Respiratory Protection:
  - Under normal conditions with adequate ventilation, respiratory protection is not typically required.
  - If dust formation is likely or ventilation is poor, use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask or a higher level of respiratory protection.[5][10] All respirator use must be part of a comprehensive respiratory protection program.[8]

## Handling and Storage Procedures

Proper handling and storage are critical to maintaining the chemical's integrity and preventing accidental exposure.

- Engineering Controls:
  - Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[1][5]
  - Ensure that eyewash stations and safety showers are located close to the workstation.[2][3]
- Safe Handling Practices:
  - Avoid all contact with eyes, skin, and clothing.[3]
  - Avoid breathing dust.[1]
  - Prevent the formation of dust during handling.[2][3]
  - Do not eat, drink, or smoke in areas where the chemical is handled.[1]
  - Wash hands thoroughly after handling the substance.[1][2]
- Storage Conditions:
  - Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[1][3][5]

- For long-term stability, some suppliers recommend storing in a freezer.[3][5]
- The material is hygroscopic; protect it from moisture.[3]

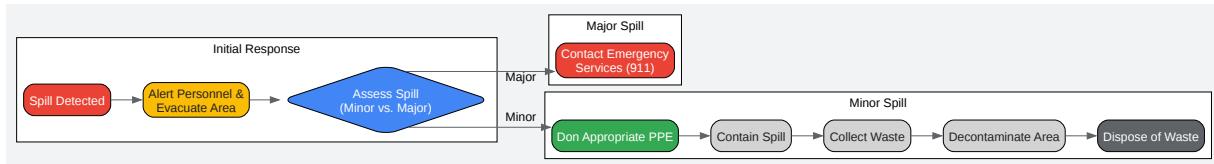
## Emergency and Disposal Plans

### Accidental Release and Spill Response

Immediate and appropriate action is required in the event of a spill to mitigate risks.

Experimental Protocol for Spill Cleanup:

- Alert and Evacuate: Immediately alert personnel in the vicinity and evacuate the immediate area.[11][12]
- Assess the Spill: Determine the extent of the spill. For large or unmanageable spills, evacuate the laboratory and contact emergency services.[13]
- Don PPE: Before cleanup, put on the required personal protective equipment, including respiratory protection, chemical-resistant gloves, eye protection, and a lab coat.[1][11]
- Containment: If the material is a solid, prevent the spread of dust. For all spills, prevent the chemical from entering drains or water courses.[1]
- Cleanup: Gently sweep or vacuum up the spilled solid material, avoiding dust formation.[3] Place the collected material into a suitable, labeled container for disposal.[3]
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and water.[13]
- Waste Disposal: Dispose of all contaminated materials (including PPE) as hazardous waste according to institutional and local regulations.[1][13]



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Caption: Workflow for handling a chemical spill.

## First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.[1][2][3]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor. If the person is not breathing, give artificial respiration.[1][2][3]
- Ingestion: Do NOT induce vomiting.[3] Wash out the mouth with water and seek immediate medical attention.[1]

## Disposal Plan

Chemical waste must be managed to ensure safety and environmental protection.

- Waste Classification: This material and its container must be disposed of as hazardous waste.[3]
- Procedure:
  - Collect waste chemical and any contaminated materials (e.g., paper towels, gloves) in a compatible, tightly sealed, and properly labeled container.[5][13]
  - Store the waste container in a designated, secure area away from incompatible materials.
  - Do not empty the chemical into drains or release it into the environment.[3][5]
  - Arrange for disposal through a licensed waste disposal company. Always consult and adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

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